

Protocol for Preparing Chloramphenicol Stock Solution: A Guide for Researchers

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Compound of Interest

Compound Name: *L*-erythro-Chloramphenicol

Cat. No.: B1674768

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Application Note

Chloramphenicol is a broad-spectrum antibiotic commonly utilized in molecular biology and drug development for the selection of transformed bacteria and for plasmid amplification.^[1] It functions by inhibiting protein synthesis in bacteria by binding to the 50S ribosomal subunit and preventing the peptidyl transferase step.^{[1][2][3]} Resistance to chloramphenicol is conferred by the chloramphenicol acetyltransferase (CAT) gene, which inactivates the antibiotic. This document provides a detailed protocol for the preparation, storage, and safe handling of chloramphenicol stock solutions.

Properly prepared and stored stock solutions are crucial for ensuring experimental reproducibility. Chloramphenicol powder is typically dissolved in ethanol or methanol to create a concentrated stock solution, which is then diluted to the desired working concentration in culture media.^{[2][4]} Stock solutions are typically stored at -20°C for long-term use.^{[1][5][6]}

Quantitative Data Summary

The following table summarizes the key quantitative data for chloramphenicol.

Parameter	Value	References
Molecular Weight	323.13 g/mol	[4][7]
Solubility in Ethanol	50 mg/mL	[2][4]
Solubility in Methanol	Highly soluble (>20 mg/mL)	[8]
Solubility in Water	2.5 mg/mL	[2][4]
Recommended Stock Solution Concentration	10 - 50 mg/mL in ethanol	[9]
Recommended Working Concentration	10 - 170 µg/mL	[1][9]
Storage of Solid Powder	Room temperature or 2-8°C	[1][3]
Storage of Stock Solution (Ethanol)	-20°C (long-term, up to 1 year) or 2-8°C (short-term, up to 30 days)	[4][5][6][9]

Experimental Protocol: Preparation of 10 mL of a 25 mg/mL Chloramphenicol Stock Solution

This protocol details the steps for preparing a 25 mg/mL stock solution of chloramphenicol in ethanol.

Materials:

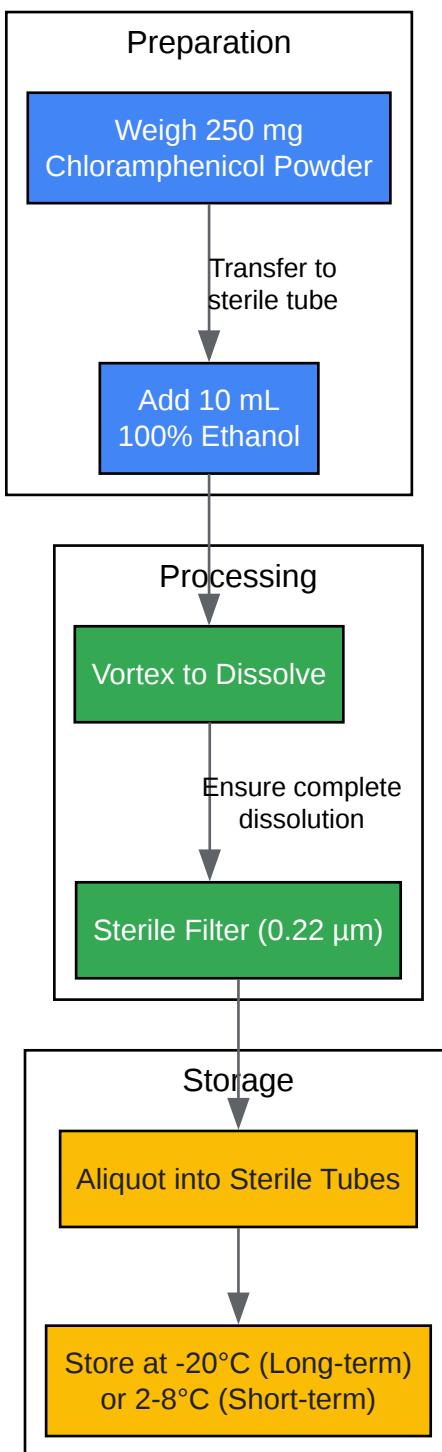
- Chloramphenicol powder (CAS 56-75-7)
- 100% Ethanol
- Sterile 15 mL conical tube
- Vortex mixer
- Sterile 0.22 µm syringe filter

- Sterile syringe
- Sterile microcentrifuge tubes for aliquoting
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

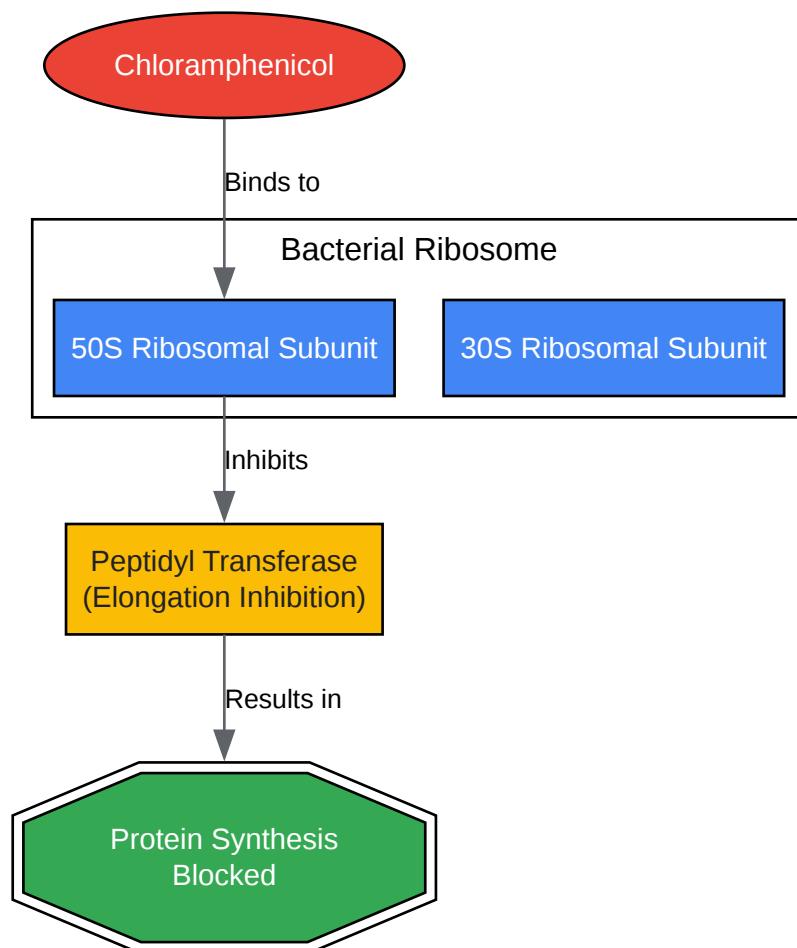
- Preparation: In a sterile environment (e.g., a laminar flow hood), weigh out 250 mg of chloramphenicol powder.
- Dissolving: Transfer the powder to a sterile 15 mL conical tube. Add 10 mL of 100% ethanol to the tube.
- Mixing: Cap the tube tightly and vortex until the chloramphenicol is completely dissolved. The solution should be clear and very faintly yellow.
- Sterilization: To ensure sterility, filter the stock solution through a sterile 0.22 μ m syringe filter into a new sterile container. Do not autoclave chloramphenicol solutions.[\[1\]](#)
- Aliquoting and Storage: Aliquot the sterile stock solution into smaller, single-use volumes (e.g., 1 mL) in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles. Store the aliquots at -20°C for long-term storage (up to one year).[\[6\]](#) For short-term storage, aliquots can be kept at 2-8°C for up to 30 days.[\[4\]](#)[\[9\]](#)

Workflow and Signaling Pathway Diagrams



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Caption: Workflow for preparing chloramphenicol stock solution.

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Caption: Mechanism of action of chloramphenicol.

Safety Precautions

Chloramphenicol should be handled with care as it is considered hazardous.^[5] Always wear appropriate personal protective equipment, including a lab coat, gloves, and safety glasses. Avoid inhalation of the powder and contact with skin and eyes. Wash hands thoroughly after handling.^[5] It is important to review the Safety Data Sheet (SDS) for this chemical prior to use. Due to its potential for serious side effects in humans, such as bone marrow damage, it is not typically used for therapeutic purposes except in specific, life-threatening infections.^[10]

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